

Flagranone A: A Comprehensive Technical Guide to its Natural Source and Associated Methodologies

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Compound of Interest

Compound Name: *Flagranone A*

Cat. No.: *B1247167*

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Abstract

Flagranone A is a sesquiterpenoid natural product belonging to the farnesylated cyclohexenoxide class of compounds. Its sole identified natural source to date is the nematode-trapping fungus *Duddingtonia flagrans* (synonymous with *Arthrobotrys flagrans*). This document provides a detailed overview of **Flagranone A**, including its chemical properties, natural origin, and the methodologies for its isolation and characterization. Furthermore, it explores the potential biological activities and the putative biosynthetic pathway of this fungal metabolite. The information presented herein is intended to serve as a valuable resource for researchers interested in the discovery and development of new natural products.

Introduction

The exploration of fungal secondary metabolites continues to be a fertile ground for the discovery of novel bioactive compounds with potential applications in medicine and agriculture. Among these, the nematode-trapping fungi represent a unique ecological group known to produce a diverse array of natural products to facilitate their predatory lifestyle. **Flagranone A**, a sesquiterpenoid, was first reported from the carnivorous fungus *Duddingtonia flagrans*. Structurally, it is part of the oligosporon group, which is characterized by a farnesylated

cyclohexenoxide core. This guide provides an in-depth look at the natural sourcing and technical data associated with **Flagranone A**.

Chemical and Physical Properties of Flagranone A

A summary of the key chemical and physical properties of **Flagranone A** is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₂₆ H ₃₂ O ₇	PubChem
Molecular Weight	456.5 g/mol	PubChem
IUPAC Name	[6-[(2E,4E,6E)-1-acetyloxy-3,7,11-trimethyldodeca-2,4,6,10-tetraenyl]-2,5-dioxo-7-oxabicyclo[4.1.0]hept-3-en-3-yl]methyl acetate	PubChem
Chemical Class	Sesquiterpenoid (Farnesylated cyclohexenoxide)	Anderson et al., 1999[1]
Natural Source	Duddingtonia flagrans (Arthrobotrys flagrans)	Anderson et al., 1999[1]

Natural Source: Duddingtonia flagrans

Duddingtonia flagrans, a member of the Orbiliaceae family, is a fascinating carnivorous fungus renowned for its ability to form adhesive three-dimensional nets to trap and consume nematodes. This predatory fungus is a rich source of bioactive secondary metabolites, which are believed to play a role in its unique ecological niche. The production of **Flagranone A**, along with its analogs Flagranone B and C, is a notable characteristic of this species.

Experimental Protocols

Fungal Cultivation and Extraction

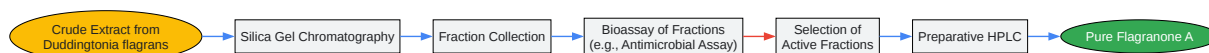
The production of **Flagranone A** is achieved through the fermentation of Duddingtonia flagrans. While the original publication by Anderson et al. (1999) contains the specific details, a

general methodology for the cultivation of such fungi and extraction of their metabolites can be outlined as follows:

- **Inoculation and Fermentation:** A pure culture of *Duddingtonia flagrans* is used to inoculate a suitable liquid fermentation medium. The medium composition, temperature, pH, and aeration are critical parameters that would be optimized for maximal production of **Flagranone A**.
- **Extraction:** After a sufficient incubation period, the fungal biomass is separated from the culture broth by filtration. Both the mycelia and the broth are typically extracted with an organic solvent, such as ethyl acetate or methanol, to isolate the secondary metabolites.

Isolation and Purification

The crude extract containing **Flagranone A** is subjected to a series of chromatographic techniques for purification. A typical workflow is illustrated in the diagram below.



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Figure 1: General experimental workflow for the isolation and purification of **Flagranone A**.

Structure Elucidation

The definitive structure of **Flagranone A** was determined using a combination of spectroscopic techniques. These methods are fundamental for the characterization of novel natural products.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D (^1H and ^{13}C) and 2D (COSY, HMQC, HMBC) NMR experiments are used to establish the carbon skeleton and the connectivity of protons and carbons.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) provides the accurate mass of the molecule, which is used to determine the molecular formula.

- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the presence of key functional groups, such as carbonyls and hydroxyls.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: UV-Vis spectroscopy provides information about the chromophores present in the molecule.

Biological Activity

Flagranone A belongs to the oligosporon group of antibiotics, which are known for their antimicrobial properties. The original study by Anderson et al. (1999) reported that the flagranones exhibit antimicrobial activity similar to that of the oligosporons[1]. While specific data for **Flagranone A** is limited in the public domain, the related compounds from *Arthrobotrys oligospora* have shown activity against various bacteria.

Given the predatory nature of the source organism, it is also plausible that **Flagranone A** possesses nematocidal activity. However, dedicated studies are required to confirm this hypothesis and to determine the spectrum of activity and potency of **Flagranone A**.

Biosynthesis of Flagranone A

The biosynthesis of sesquiterpenoids in fungi is a well-established area of research. These compounds are derived from the mevalonate pathway, with farnesyl pyrophosphate (FPP) serving as the key C15 precursor. The biosynthesis of the oligosporon-type sesquiterpenoids, including **Flagranone A**, is believed to involve the cyclization of FPP followed by a series of oxidative rearrangements. A putative biosynthetic pathway is proposed below.



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Figure 2: Putative biosynthetic pathway for **Flagranone A**.

Conclusion

Flagranone A represents an intriguing example of the chemical diversity found within the fungal kingdom, particularly from organisms with unique ecological roles like *Duddingtonia flagrans*. This technical guide consolidates the available information on its natural source, chemical properties, and the methodologies required for its study. Further research into the specific biological activities of **Flagranone A**, especially its potential nematicidal properties, and the elucidation of its complete biosynthetic pathway, will undoubtedly provide valuable insights for the development of new therapeutic and agricultural agents.

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References

- 1. researchportalplus.anu.edu.au [researchportalplus.anu.edu.au]
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